

Physical and chemical properties of Demethylsonchifolin

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Compound of Interest

Compound Name: Demethylsonchifolin

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Demethylsonchifolin: A Technical Guide for Researchers

For the attention of Researchers, Scientists, and Drug Development Professionals.

This document provides a comprehensive overview of the known physical and chemical properties of **Demethylsonchifolin**, a sesquiterpene lactone of interest. Due to the limited availability of specific experimental data for **Demethylsonchifolin**, this guide supplements known information with established methodologies for the isolation, purification, and characterization of structurally related sesquiterpene lactones from the Asteraceae family.

Physicochemical Properties

Demethylsonchifolin is a natural product with the molecular formula $C_{20}H_{24}O_6$ and a molecular weight of 360.40 g/mol .^[1] While specific experimental data for some properties are not readily available in the public domain, the following table summarizes the known and predicted physicochemical characteristics.

Property	Value	Source
Molecular Formula	C20H24O6	[1]
Molecular Weight	360.40 g/mol	[1]
Density	1.2±0.1 g/cm ³	[1]
Boiling Point	563.2±50.0 °C at 760 mmHg	[1]
Flash Point	198.0±23.6 °C	[1]
LogP	3.90	[1]
Melting Point	Data not available	
Solubility	Data not available for specific solvents. As a sesquiterpene lactone, it is expected to be soluble in organic solvents like methanol, ethanol, ethyl acetate, and chloroform.	
Appearance	Data not available	

Spectral Data

Detailed spectral data for **Demethylsonchifolin** are not currently available in published literature. However, the following are the expected spectral characteristics based on its chemical structure and data from analogous sesquiterpene lactones.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- ¹H-NMR: The proton NMR spectrum is expected to show characteristic signals for vinyl protons, protons adjacent to oxygenated carbons, and methyl groups.
- ¹³C-NMR: The carbon NMR spectrum will display signals corresponding to carbonyl groups (in the lactone and ester moieties), olefinic carbons, carbons bonded to oxygen, and aliphatic carbons.

Infrared (IR) Spectroscopy

The IR spectrum of **Demethylsonchifolin** is predicted to exhibit strong absorption bands corresponding to the following functional groups:

- γ -lactone carbonyl: $\sim 1770\text{ cm}^{-1}$
- Ester carbonyl: $\sim 1735\text{ cm}^{-1}$
- Carbon-carbon double bonds (C=C): $\sim 1650\text{ cm}^{-1}$
- Carbon-oxygen (C-O) stretching: $\sim 1250\text{-}1000\text{ cm}^{-1}$

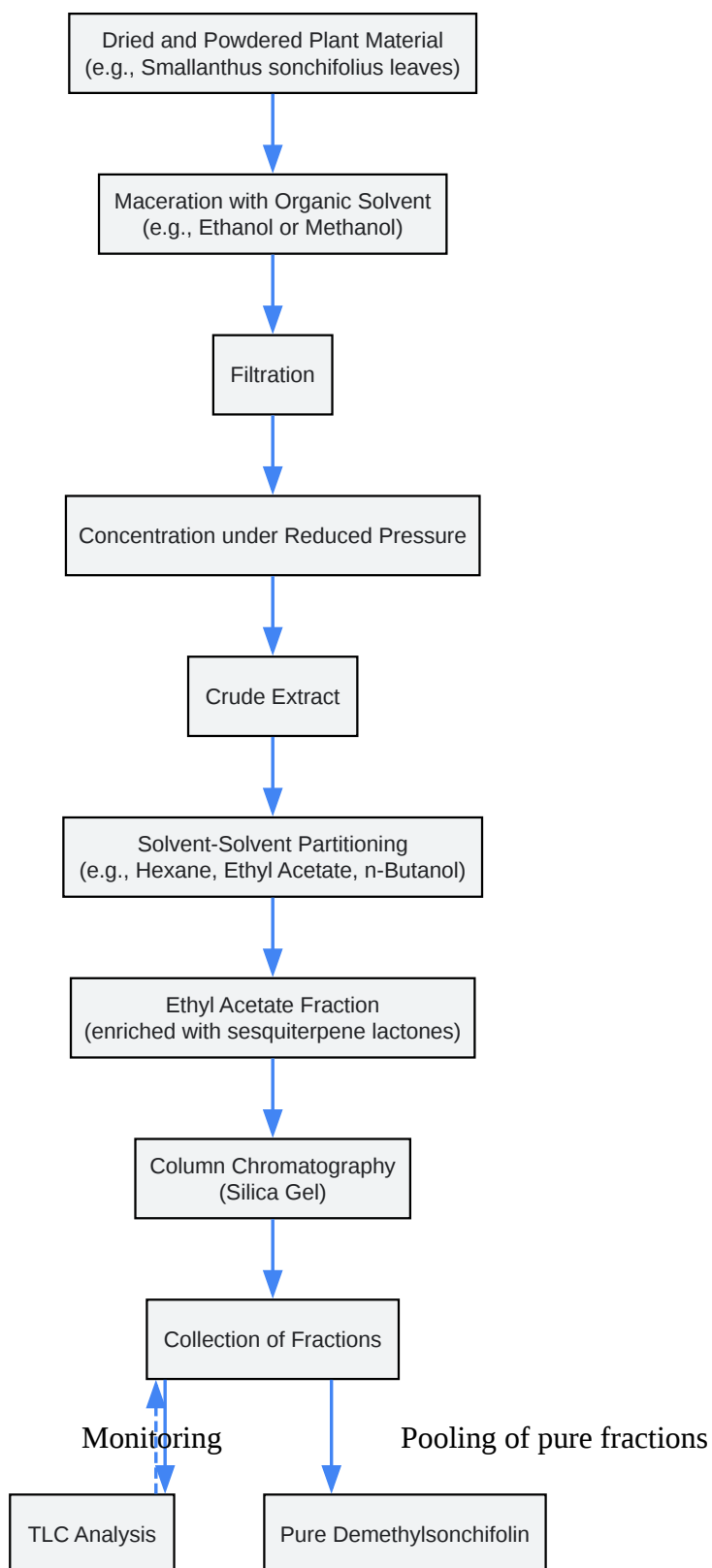
Mass Spectrometry (MS)

High-resolution mass spectrometry (HRMS) should confirm the molecular formula $\text{C}_{20}\text{H}_{24}\text{O}_6$ by providing an accurate mass measurement of the molecular ion $[\text{M}]^+$ or adducts such as $[\text{M}+\text{H}]^+$ or $[\text{M}+\text{Na}]^+$.

Experimental Protocols

While specific protocols for **Demethylsonchifolin** are not documented, the following general procedures for the isolation and purification of sesquiterpene lactones from plants of the Asteraceae family, such as *Smallanthus sonchifolius* (yacon), are widely applicable.^{[2][3]}

General Isolation and Extraction Workflow



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Caption: General workflow for the isolation and purification of **Demethylsonchifolin**.

Detailed Methodologies

3.2.1. Extraction

- Air-dry the plant material (e.g., leaves of *Smallanthus sonchifolius*) at room temperature and grind into a fine powder.
- Macerate the powdered material with a suitable organic solvent (e.g., 95% ethanol or methanol) at a ratio of 1:10 (w/v) for 48-72 hours at room temperature.
- Filter the extract and repeat the extraction process on the plant residue two more times to ensure complete extraction.
- Combine the filtrates and concentrate under reduced pressure using a rotary evaporator to obtain the crude extract.

3.2.2. Solvent Partitioning

- Suspend the crude extract in water and perform sequential liquid-liquid partitioning with solvents of increasing polarity.
- First, partition against a non-polar solvent like n-hexane to remove lipids and other non-polar compounds.
- Next, partition the aqueous layer with a medium-polarity solvent such as ethyl acetate. Sesquiterpene lactones typically partition into this layer.
- Collect and concentrate the ethyl acetate fraction.

3.2.3. Chromatographic Purification

- Subject the concentrated ethyl acetate fraction to column chromatography on silica gel.
- Elute the column with a gradient of solvents, starting with a non-polar solvent system (e.g., n-hexane) and gradually increasing the polarity with a more polar solvent (e.g., ethyl acetate).

- Collect fractions and monitor their composition by thin-layer chromatography (TLC), visualizing with a suitable staining reagent (e.g., vanillin-sulfuric acid).
- Pool the fractions containing the compound of interest and concentrate them.
- If necessary, perform further purification steps such as preparative HPLC to achieve high purity.

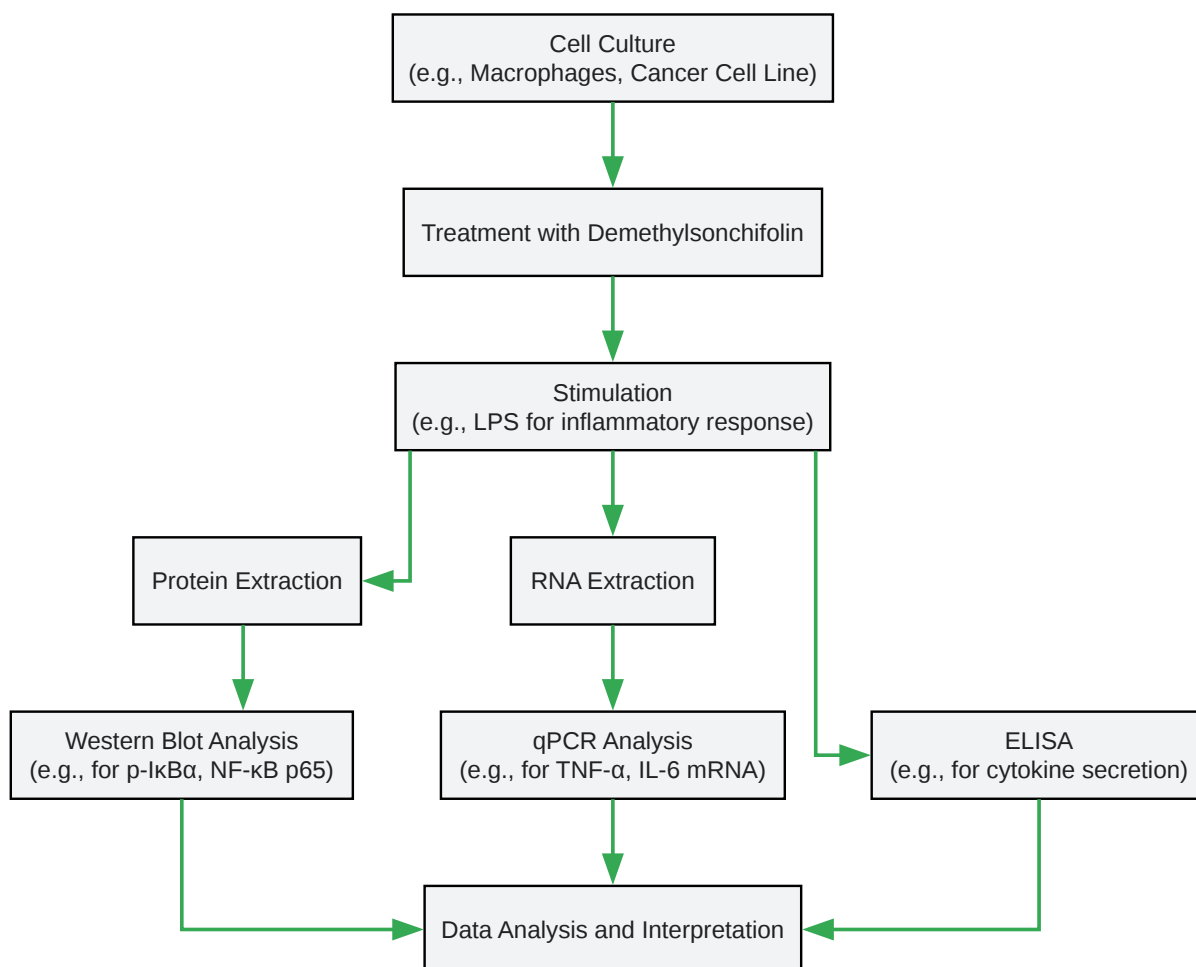
Biological Activity and Signaling Pathways

Specific studies on the biological activity of **Demethylsonchifolin** are limited. However, sesquiterpene lactones isolated from *Smallanthus sonchifolius* and other Asteraceae species have demonstrated a range of biological activities, including antimicrobial, trypanocidal, and leishmanicidal effects.^{[1][4][5]} It is plausible that **Demethylsonchifolin** shares some of these properties.

Further research is required to elucidate the specific biological targets and mechanisms of action of **Demethylsonchifolin**. Potential areas of investigation could include its effects on inflammatory pathways and apoptosis, which are common targets for sesquiterpene lactones.

Hypothetical Signaling Pathway Investigation Workflow

The following diagram illustrates a potential workflow for investigating the effect of **Demethylsonchifolin** on a signaling pathway, such as the NF- κ B pathway, which is often modulated by sesquiterpene lactones.



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Caption: A potential experimental workflow to study the effect of **Demethylsonchifolin** on a signaling pathway.

Conclusion

Demethylsonchifolin is a sesquiterpene lactone with potential for further scientific investigation. This guide provides the currently available physicochemical data and outlines established methodologies for its extraction and purification based on related compounds. The lack of specific biological and spectral data highlights a significant knowledge gap and presents an opportunity for future research to fully characterize this natural product and explore its therapeutic potential. Researchers are encouraged to utilize the general protocols provided herein as a starting point for their investigations into **Demethylsonchifolin**.

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